

A Technical Guide to the Atmospheric Water Cycle with WAM-2layers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WAM2

Cat. No.: B1577313

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the Water Accounting Model-2layers (WAM-2layers), a crucial tool for researchers and scientists in atmospheric science and hydrology. The guide details the model's core principles, experimental workflows, and data outputs, offering a complete framework for understanding and utilizing this powerful atmospheric moisture tracking model. While the primary audience is environmental and atmospheric scientists, the methodologies of data handling, simulation, and systematic analysis may be of interest to professionals in other data-intensive scientific fields.

Core Principles of WAM-2layers

The WAM-2layers model is an Eulerian tool designed to track the movement of atmospheric moisture across the globe. By solving the atmospheric water balance equation for "tagged" moisture in gridded datasets, it allows scientists to investigate the complete lifecycle of precipitation and evaporation.^[1] The model operates by dividing the atmosphere into two distinct layers to provide a more accurate representation of moisture transport, especially in areas with significant wind shear, a limitation of earlier single-layer models.^{[2][3]}

WAM-2layers can be run in two primary modes:^{[2][4][5]}

- **Backward Tracking:** This mode identifies the evaporative sources of precipitation that falls over a predefined region (a "tagging region"). Researchers can use this to answer questions like, "Where did the water for this specific rainfall event come from?"^{[6][7]}

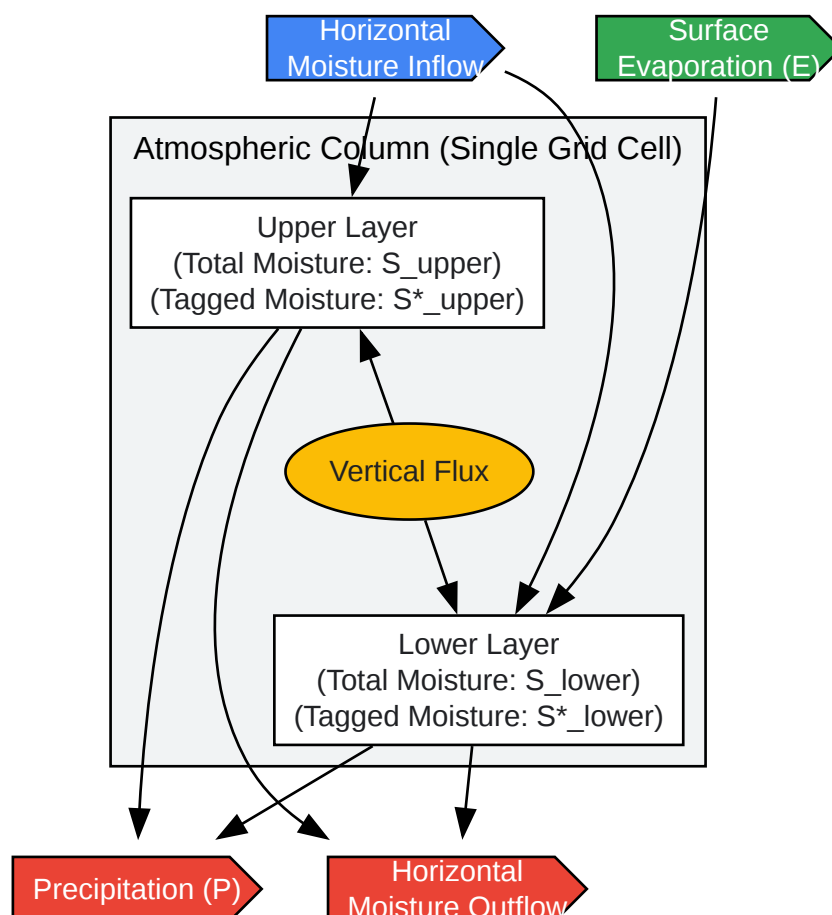
- Forward Tracking: Conversely, this mode tracks where moisture evaporated from a specific region eventually precipitates. This is useful for understanding the downwind impacts of land-use changes (e.g., deforestation or irrigation) on rainfall patterns.[4][5][6]

The model is driven by meteorological reanalysis data, such as ERA5 from the European Centre for Medium-Range Weather Forecasts (ECMWF), which provides the necessary atmospheric variables like wind, humidity, and pressure.[2][8]

WAM-2layers Experimental Workflow

The operational workflow of a WAM-2layers experiment is a structured, three-stage process executed via a command-line interface. The entire process is controlled by a central configuration file (config.yaml) that specifies all parameters for the experiment, ensuring reproducibility.[2][5]

Conceptual Data Flow in a WAM-2layers Grid Cell



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. community.data.4tu.nl [community.data.4tu.nl]
- 2. research.tudelft.nl [research.tudelft.nl]
- 3. GMD - Atmospheric moisture tracking with WAM2layers v3 [gmd.copernicus.org]
- 4. researchgate.net [researchgate.net]
- 5. Tracking — WAM2layers documentation [wam2layers.readthedocs.io]
- 6. researchgate.net [researchgate.net]
- 7. GitHub - WAM2layers/WAM2layers: Atmospheric moisture tracking [github.com]
- 8. Moisture recycling and the potential role of forests as moisture source during European heatwaves - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Technical Guide to the Atmospheric Water Cycle with WAM-2layers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1577313#understanding-atmospheric-water-cycle-with-wam2layers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com